Technical Guide: 2-tert-Butyl-1-naphthoic Acid

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Compound of Interest

Compound Name:	*2-tert-Butyl-1-naphthoic acid*
CAS No.:	*32338-71-9*
Cat. No.:	*B6322965*

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CAS Number: 32338-71-9[1][2][3]

Executive Summary

2-tert-Butyl-1-naphthoic acid (CAS 32338-71-9) is a sterically crowded aromatic carboxylic acid used primarily as a specialized intermediate in the synthesis of atropisomeric ligands and hindered biaryl systems.[1] Its structural uniqueness lies in the significant peri-interaction between the C1-carboxyl group and the C8-proton, compounded by the orthogonal steric bulk of the tert-butyl group at the C2 position. This "molecular locking" mechanism makes it a critical scaffold for designing chiral auxiliaries and resolving agents in asymmetric catalysis.

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Key Parameter	Specification
CAS Registry Number	32338-71-9
IUPAC Name	2-tert-butylnaphthalene-1-carboxylic acid
Molecular Formula	$C_{15}H_{16}O_2$
Molecular Weight	228.29 g/mol
Melting Point	120–123 °C (Recrystallized from Cyclohexane/EtOAc)
Appearance	White crystalline solid
SMILES	CC(C)(C)C1=C(C2=CC=CC=C2C=C1)C(=O)O

Chemical Identity & Structural Significance[2]

Steric Architecture

The molecule features a naphthalene core substituted at the 1-position with a carboxylic acid and at the 2-position with a tert-butyl group.[2]

- Orthogonal Twist: The bulky tert-butyl group forces the carboxylic acid moiety out of the plane of the naphthalene ring to minimize

  strain.

- Peri-Strain: The proximity of the C1-substituent to the C8-hydrogen (peri-position) creates a rigid steric wall, preventing free rotation and often inducing chirality in derived amides or esters (atropisomerism).

Solubility Profile

- Soluble: Dichloromethane, Chloroform, Ethyl Acetate, THF.
- Sparingly Soluble: Hexanes, Cyclohexane (cold).
- Insoluble: Water (requires basic pH for dissolution).

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Synthetic Pathways & Protocols

Due to the steric hindrance at the C1 position, direct electrophilic substitution (e.g., Friedel-Crafts acylation) is often regiochemically difficult. The most robust synthesis utilizes Directed Ortho-Metallation (DoM) or Halogen-Lithium Exchange.

Primary Route: Halogen-Lithium Exchange

This protocol ensures high regioselectivity by utilizing a brominated precursor.

Precursor: 1-Bromo-2-tert-butylnaphthalene Reagents:

-Butyllithium (

-BuLi) or

-Butyllithium (

-BuLi), Dry Ice (

).

Step-by-Step Protocol:

- Inert Setup: Flame-dry a 250 mL Schlenk flask and purge with Argon.
- Solvation: Dissolve 1-bromo-2-tert-butylnaphthalene (1.0 eq) in anhydrous THF (0.2 M concentration).
- Cryogenic Cooling: Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Dropwise add

  -BuLi (2.1 eq, 1.7 M in pentane) over 20 minutes.

  - Note: Two equivalents are used to ensure rapid exchange and scavenge any adventitious protons, though 1.1 eq of

    -BuLi is sufficient if the bromide is highly pure.

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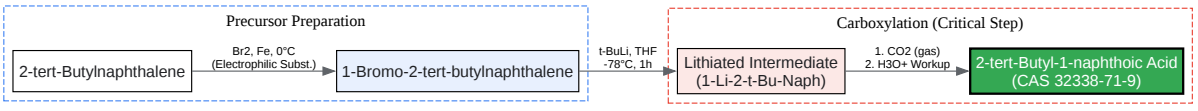
- Equilibration: Stir at -78 °C for 1 hour. The solution typically turns a deep yellow/orange, indicating the formation of the aryllithium species.
- Carboxylation: Bubble excess anhydrous

  gas (dried through a

  tube) into the reaction mixture for 30 minutes.
- Quench & Workup:
  - Allow to warm to room temperature.
  - Quench with 1M HCl until pH < 2.
  - Extract with Ethyl Acetate (3x).
  - Wash combined organics with brine, dry over

    , and concentrate.
- Purification: Recrystallize from a mixture of Cyclohexane/Ethyl Acetate (3:1) to yield white crystals.

Visualization of Synthesis (DOT Diagram)



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Figure 1: Synthetic flowchart transforming 2-tert-butylnaphthalene to the target acid via bromination and lithiation.

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Applications in Drug Development & Catalysis

Atropisomeric Scaffold Design

The extreme steric bulk of the tert-butyl group prevents rotation around the C1-C(carbonyl) bond when converted to amides or esters with other bulky groups.

- Chiral Resolution: **2-tert-Butyl-1-naphthoic acid** can be derivatized with chiral amines. The resulting diastereomers are separable, allowing the acid to function as a resolving agent or a chiral auxiliary in asymmetric synthesis.
- Ligand Synthesis: Reduced derivatives (alcohols/phosphines) serve as hemilabile ligands in transition metal catalysis (Pd, Rh), where the tert-butyl group dictates the bite angle and stereoelectronic environment.

"Steric Gear" Systems

In molecular machinery and supramolecular chemistry, this molecule acts as a "brake" or "gear." The interlocking of the tert-butyl group with the peri-hydrogen creates a predictable conformational lock, utilized in designing molecular switches.

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